

Validating Apoptosis Induction by LY294002 Hydrochloride: A Comparative Guide to Caspase Assays

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Compound of Interest

Compound Name: LY294002 hydrochloride

Cat. No.: B1662580

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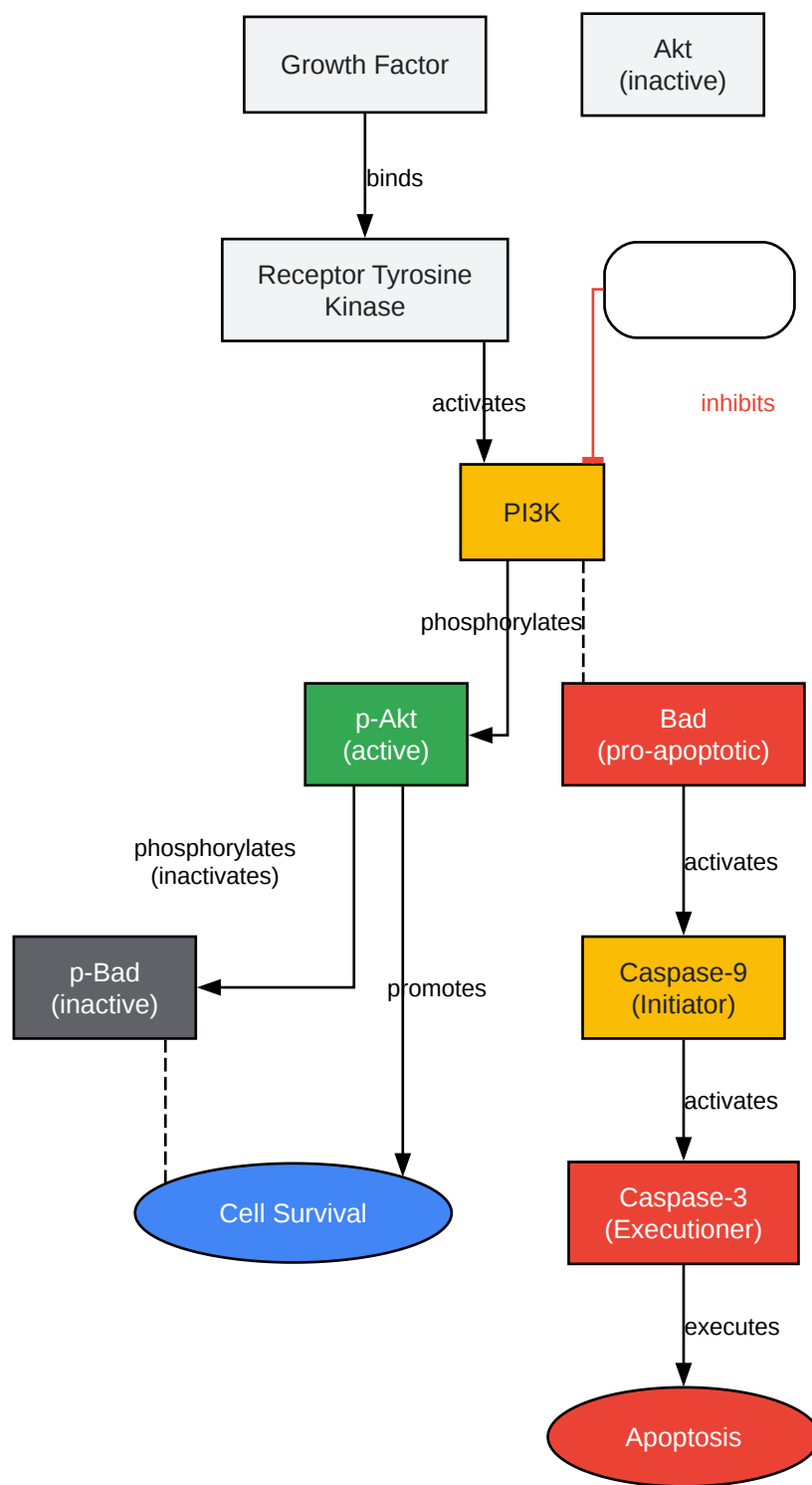
This guide provides an objective comparison of methods for validating apoptosis induced by the phosphatidylinositol 3-kinase (PI3K) inhibitor, **LY294002 hydrochloride**, with a focus on caspase assays. We present supporting experimental data, detailed protocols, and visualizations to aid in the robust characterization of this widely used research compound.

Mechanism of Action: How LY294002 Induces Apoptosis

LY294002 hydrochloride is a potent and cell-permeant inhibitor of PI3K, a family of enzymes crucial for regulating cell survival, proliferation, and metabolism.[1][2] The PI3K/Akt signaling pathway is constitutively active in many types of cancer, promoting cell survival and conferring resistance to apoptotic stimuli.[1][3]

LY294002 acts by competitively binding to the ATP-binding site of PI3K, thereby inhibiting its kinase activity.[3] This leads to a reduction in the phosphorylation and activation of the downstream serine/threonine kinase Akt (also known as Protein Kinase B).[4][5] In its active, phosphorylated state, Akt suppresses apoptosis by phosphorylating and inactivating pro-apoptotic proteins such as Bad.[2][4]

By inhibiting PI3K and subsequently reducing Akt activity, LY294002 promotes the pro-apoptotic functions of these proteins.[4] This typically triggers the intrinsic apoptosis pathway, characterized by the release of cytochrome c from the mitochondria and the activation of initiator caspase-9, which in turn activates executioner caspases like caspase-3.[4] Some studies also suggest that LY294002 can induce apoptosis through PI3K-independent mechanisms, such as the production of intracellular hydrogen peroxide.[3]



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